

Introduction: The Versatility of Benzyl 3-hydroxybenzoate

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Compound of Interest

Compound Name: *Benzyl 3-hydroxybenzoate*

CAS No.: *77513-40-7*

Cat. No.: *B1314712*

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Benzyl 3-hydroxybenzoate (C₁₄H₁₂O₃, Molar Mass: 228.24 g/mol) is an aromatic ester that serves as a valuable scaffold and synthetic intermediate in the landscape of medicinal chemistry.[1][2] Structurally, it comprises a benzyl alcohol moiety esterified with 3-hydroxybenzoic acid. This arrangement of a phenolic hydroxyl group and an ester linkage makes it a versatile precursor for a wide range of chemical modifications.[2] While found in nature in plants such as *Desmos chinensis*, its primary role in research is as a synthetic building block.[1]

The strategic placement of the hydroxyl group at the meta-position on the benzoic acid ring influences its electronic properties and reactivity, distinguishing it from its isomers, benzyl salicylate (2-hydroxybenzoate) and benzyl paraben (4-hydroxybenzoate).[2] This structural nuance is critical in designing derivatives with specific biological targets. Its utility has been explored in the development of novel therapeutic agents, including potential treatments for Alzheimer's disease and new enzyme inhibitors.[2]

Physicochemical Properties

A clear understanding of the molecule's properties is fundamental to its application in experimental settings.

Property	Value	Source
IUPAC Name	benzyl 3-hydroxybenzoate	PubChem[1]
Molecular Formula	C ₁₄ H ₁₂ O ₃	PubChem[1]
Molecular Weight	228.24 g/mol	PubChem[1]
Synonyms	Benzyl 3-hydroxybenzoic acid	PubChem[1]
CAS Number	77513-40-7	PubChem[1]
Physical Form	Solid	Benchchem[2]
XLogP3	3.6	PubChem[1]

PART 1: Synthesis Protocols and Workflow

The accessibility of **benzyl 3-hydroxybenzoate** through straightforward synthetic routes is key to its widespread use. Below are two established protocols for its preparation.

Protocol 1: Williamson Ether Synthesis Variant

This classic method involves the reaction of a phenoxide with an alkyl halide. Here, 3-hydroxybenzoic acid is deprotonated with a base, and the resulting carboxylate reacts with benzyl bromide.

Principle: The synthesis is achieved by reacting 3-hydroxybenzoic acid with benzyl bromide in the presence of a base like sodium carbonate in a polar aprotic solvent such as dimethylformamide (DMF).[2] The base facilitates the formation of the carboxylate anion, which then acts as a nucleophile, attacking the electrophilic benzylic carbon of benzyl bromide to form the ester.

Materials and Reagents:

- 3-Hydroxybenzoic acid (1.0 eq)

- Benzyl bromide (1.1 eq)
- Sodium Carbonate (Na_2CO_3) (1.5 eq)
- Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-hydroxybenzoic acid in anhydrous DMF.
- **Base Addition:** Add sodium carbonate to the solution and stir the mixture at room temperature for 30 minutes.
- **Addition of Alkyl Halide:** Slowly add benzyl bromide to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 60-70°C and maintain this temperature for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into cold water.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
- **Washing:** Combine the organic layers and wash successively with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **benzyl 3-hydroxybenzoate**.

Protocol 2: Amide-Promoted Esterification

This method utilizes an amide to facilitate the reaction between 3-hydroxybenzoic acid and benzyl chloride, often providing good yields under mild conditions.^{[3][4]}

Principle: This process involves the reaction of a hydroxybenzoic acid with a benzyl chloride in the presence of an amide, such as dimethylformamide (DMF) or tetramethylurea.^{[3][4][5]} The amide acts as a catalyst and potentially as a scavenger for the HCl gas produced during the reaction, driving the equilibrium towards the product.

Materials and Reagents:

- 3-Hydroxybenzoic acid (1.0 eq)
- Benzyl chloride (1.2 eq)
- Tetramethylurea (as catalyst/promoter) (0.5 - 1.0 eq)
- Toluene (as solvent)
- Nitrogen gas supply
- Aqueous sodium hydroxide (5%)
- Water

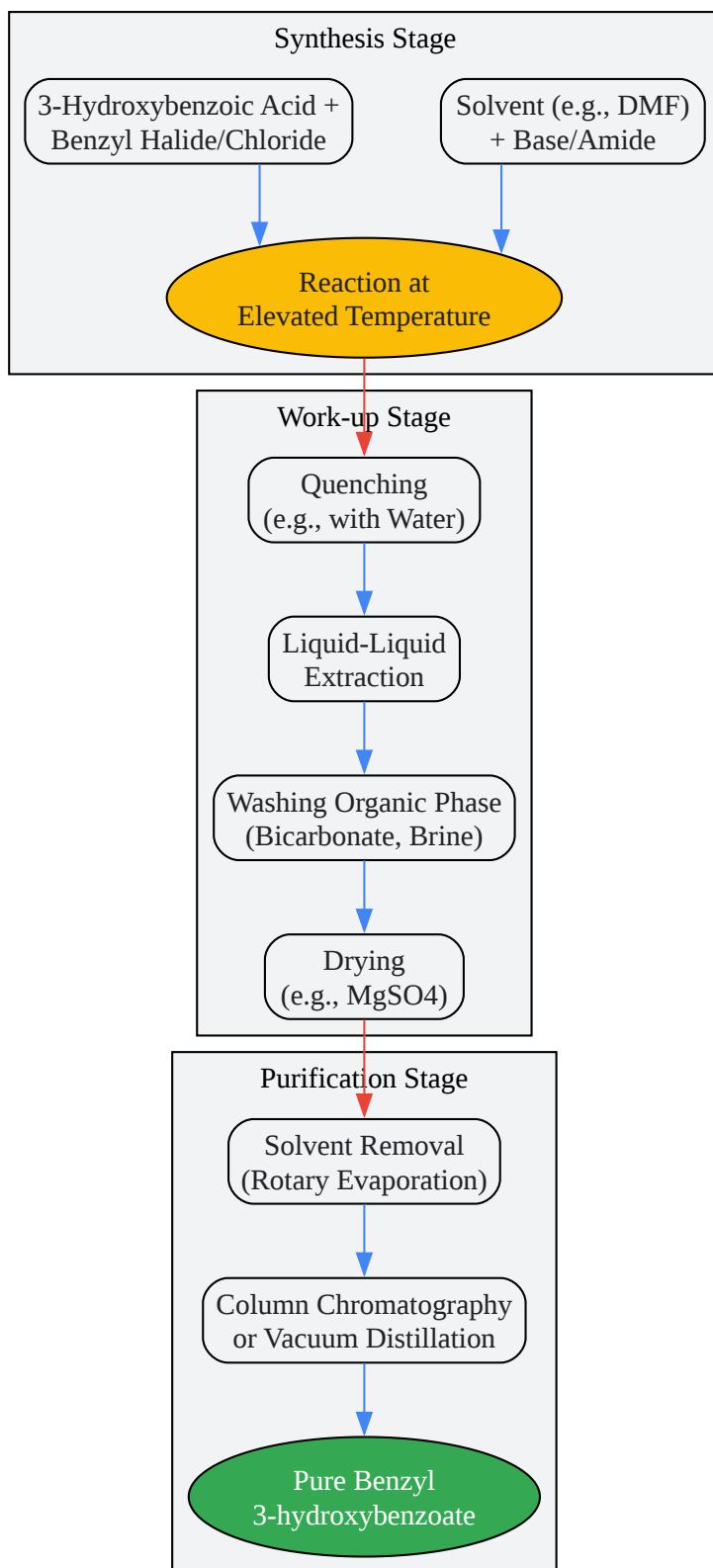
Step-by-Step Methodology:

- Reaction Setup: Charge a reaction vessel with 3-hydroxybenzoic acid, benzyl chloride, and tetramethylurea.^[4]
- Inert Atmosphere: Purge the vessel with nitrogen gas.
- Reaction Conditions: Heat the mixture with stirring to approximately 110-120°C. Pass a slow stream of nitrogen through the mixture to help remove the hydrogen chloride gas that is

formed.[4]

- Monitoring: Monitor the reaction for 5-7 hours until completion (as determined by TLC or GC analysis).
- Work-up: Cool the reaction mixture. Add toluene to dissolve the product.
- Washing: Wash the organic phase with 5% aqueous sodium hydroxide to remove any unreacted acid, followed by a wash with water until the pH is neutral.
- Isolation: Separate the organic layer and remove the toluene by distillation under reduced pressure to obtain the crude **benzyl 3-hydroxybenzoate**.
- Purification: If necessary, the product can be further purified by vacuum distillation or column chromatography.

General Synthesis and Purification Workflow



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Caption: General workflow for synthesis and purification of **benzyl 3-hydroxybenzoate**.

PART 2: Applications & Biological Evaluation

Protocols

Benzyl 3-hydroxybenzoate is not just a synthetic tool; its core structure is relevant to several areas of medicinal chemistry research.

Application 1: Scaffold for Tyrosinase Inhibitors

Scientific Rationale: Tyrosinase is a key enzyme in melanin biosynthesis, and its inhibition is a major strategy for developing skin-whitening agents and treating hyperpigmentation disorders. [6][7] The structure-activity relationships of many phenolic compounds reveal that the number and position of hydroxyl groups on an aromatic ring are critical for tyrosinase inhibition. For instance, p-hydroxybenzyl alcohol (4HBA) is a known tyrosinase inhibitor. While direct studies on **benzyl 3-hydroxybenzoate** are limited, its phenolic hydroxyl group makes it an attractive starting point or fragment for designing novel competitive inhibitors that can chelate the copper ions in the tyrosinase active site.[8]

Protocol: In Vitro Mushroom Tyrosinase Inhibition Assay

Principle: This spectrophotometric assay measures the ability of a compound to inhibit the oxidation of L-DOPA (3,4-dihydroxyphenylalanine) to dopachrome by mushroom tyrosinase. The formation of the colored product, dopachrome, is monitored at 475 nm.

Materials and Reagents:

- Mushroom Tyrosinase (EC 1.14.18.1) solution (e.g., 1000 U/mL in phosphate buffer)
- L-DOPA solution (2.5 mM in phosphate buffer)
- Phosphate Buffer (0.1 M, pH 6.8)
- **Benzyl 3-hydroxybenzoate** (test compound, dissolved in DMSO to create a stock solution)
- Kojic acid (positive control, dissolved in DMSO)
- DMSO (vehicle control)

- 96-well microplate
- Microplate reader

Step-by-Step Methodology:

- Preparation: Prepare serial dilutions of the test compound and kojic acid in phosphate buffer. The final concentration of DMSO in the well should be less than 2%.
- Assay Mixture: In a 96-well plate, add the following in order:
 - 120 μ L of 0.1 M Phosphate Buffer (pH 6.8)
 - 20 μ L of the test compound solution (or positive/vehicle control)
 - 20 μ L of mushroom tyrosinase solution
- Pre-incubation: Mix and pre-incubate the plate at 25°C for 10 minutes.
- Initiate Reaction: Add 40 μ L of L-DOPA solution to each well to start the reaction.
- Measurement: Immediately measure the absorbance at 475 nm every minute for 20 minutes using a microplate reader.
- Data Analysis:
 - Calculate the rate of reaction (V) for each concentration.
 - Calculate the percentage of inhibition using the formula: % Inhibition = $[(V_{\text{control}} - V_{\text{sample}}) / V_{\text{control}}] * 100$
 - Plot the % inhibition against the logarithm of the compound concentration and determine the IC₅₀ value (the concentration required to inhibit 50% of the enzyme activity).

Application 2: Antioxidant and Anti-inflammatory Agent Development

Scientific Rationale: Phenolic compounds are well-known antioxidants due to their ability to scavenge free radicals.[9] Hydroxybenzyl alcohols, which would be the hydrolysis products of benzyl hydroxybenzoates, have demonstrated significant antioxidant and anti-inflammatory properties.[10][11] Specifically, studies have shown that 2- and 4-hydroxybenzyl alcohols are more potent radical scavengers than the 3-hydroxy isomer (3-HBA).[11] However, 3-hydroxybenzoic acid and its derivatives have also been reported to possess antioxidant and anti-inflammatory activities.[9][12] Therefore, **benzyl 3-hydroxybenzoate** can be investigated as a pro-drug that, upon hydrolysis in vivo, releases active phenolic compounds that can mitigate oxidative stress and inflammation.

Protocol: DPPH Free Radical Scavenging Assay

Principle: This assay is based on the ability of an antioxidant to donate an electron or hydrogen atom to the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical. This reduces the violet-colored DPPH to its pale yellow non-radical form, with the change in absorbance measured at 517 nm.

Materials and Reagents:

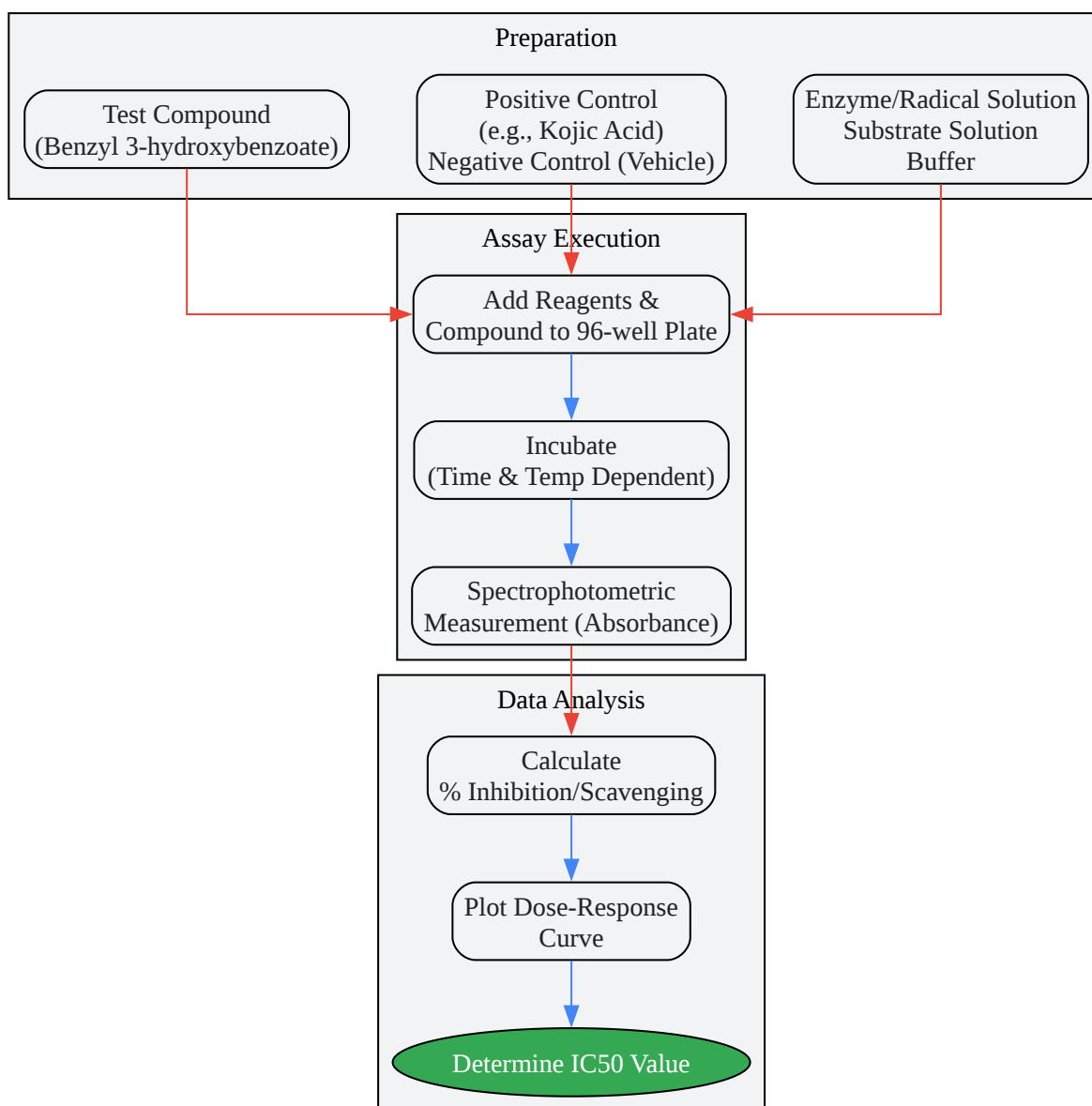
- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution (0.1 mM in methanol)
- **Benzy 3-hydroxybenzoate** (test compound, dissolved in methanol)
- Ascorbic acid or Trolox (positive control)
- Methanol (vehicle control)
- 96-well microplate
- Microplate reader

Step-by-Step Methodology:

- Preparation: Prepare serial dilutions of the test compound and positive control in methanol.
- Assay Setup: In a 96-well plate, add 100 μ L of the test compound solution (or control) to each well.
- Initiate Reaction: Add 100 μ L of the 0.1 mM DPPH solution to each well.

- Incubation: Mix well and incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each well at 517 nm.
- Data Analysis:
 - Calculate the percentage of DPPH radical scavenging activity using the formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$ (Where A_{control} is the absorbance of the DPPH solution with methanol, and A_{sample} is the absorbance with the test compound).
 - Determine the IC_{50} value by plotting the scavenging percentage against the concentration of the test compound.

Biological Assay Workflow



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Caption: Standardized workflow for in vitro biological activity screening.

Application 3: Precursor for Antimicrobial Agents

Scientific Rationale: Benzoate esters, including benzyl benzoate, are known for their antimicrobial properties.[13][14][15] Benzyl benzoate itself is used as a topical solution to treat scabies.[14] Furthermore, polymers derived from hydroxybenzoates have been designed and synthesized to exhibit potent activity against pathogenic bacteria like *Staphylococcus aureus*. [16][17] The combination of a benzyl group and a hydroxybenzoate core in **benzyl 3-hydroxybenzoate** provides a structural foundation that can be explored for direct antimicrobial activity or for the synthesis of more complex antimicrobial compounds and polymers.[16]

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